

3,3-Diethoxypropanenitrile boiling point and density

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Compound of Interest

Compound Name: **3,3-Diethoxypropanenitrile**

Cat. No.: **B144306**

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An In-depth Technical Guide to the Physicochemical Properties of **3,3-Diethoxypropanenitrile**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of reagents is paramount. **3,3-Diethoxypropanenitrile** (CAS: 2032-34-0), also known as cyanacetaldehyde diethyl acetal, is a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceuticals and agrochemicals.^{[1][2]} This guide provides a detailed overview of its boiling point and density, along with the experimental protocols for their determination.

Data Presentation: Physicochemical Properties

The boiling point and density of **3,3-Diethoxypropanenitrile** have been reported across various sources. It is crucial to note that boiling points are highly dependent on atmospheric pressure; therefore, values are often reported at reduced pressures.

Property	Value	Conditions
Boiling Point	176-178 °C	Atmospheric Pressure
129-132 °C	Not specified	
91-93 °C	11 mmHg	
97 °C	20 mmHg	
Density	0.954 g/mL	25 °C
~0.907 g/cm ³	Not specified	
0.95 g/mL	Not specified	

Experimental Protocols

Accurate determination of boiling point and density is essential for the characterization and quality control of chemical substances. The following are standard methodologies for these measurements.

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^{[3][4][5]} Impurities can alter the boiling point of a substance.^[3]

1. Capillary Method (Thiele Tube)

This method is suitable for small quantities of liquid.

- Apparatus: Thiele tube, thermometer, small test tube (e.g., fusion tube), capillary tube sealed at one end, heating oil (paraffin or silicone oil), and a heat source.^{[3][5]}
- Procedure:
 - Fill the small test tube with 2-3 mL of **3,3-Diethoxypropanenitrile**.^[5]
 - Place the capillary tube into the test tube with its open end submerged in the liquid.^[5]

- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[3]
- Place the assembly into the Thiele tube containing heating oil, ensuring the oil level is appropriate.[3]
- Gently heat the side arm of the Thiele tube.[3] Convection currents will ensure uniform temperature distribution.[3]
- Observe the capillary tube. As the temperature rises, air trapped in the capillary will escape, forming a stream of bubbles.[3][6]
- When a rapid and continuous stream of bubbles emerges, stop heating.[3]
- The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.[3]

2. Simple Distillation Method

This method is suitable for larger volumes and also serves as a purification step.

- Apparatus: Distilling flask, condenser, receiving flask, thermometer, heat source (heating mantle), and boiling chips.
- Procedure:
 - Place a volume of **3,3-Diethoxypropanenitrile** (e.g., >5 mL) into the distilling flask along with a few boiling chips to ensure smooth boiling.[4]
 - Set up the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor. [5]
 - Begin heating the flask gently.
 - The liquid will begin to boil and its vapor will travel into the condenser, where it will cool and liquefy, dripping into the receiving flask.

- The boiling point is the stable temperature reading on the thermometer during the distillation process.^[5] It is also advisable to record the barometric pressure for accuracy.^[4]

Determination of Density

Density is the mass of a substance per unit volume ($\rho = m/V$).^[7]

1. Using a Graduated Cylinder and Balance

This is a straightforward method for determining density.

- Apparatus: Graduated cylinder (e.g., 10 mL or 25 mL), and an electronic balance.^{[7][8]}
- Procedure:
 - Place a clean, dry graduated cylinder on the electronic balance and tare it (zero the mass).^{[7][9]}
 - Carefully add a specific volume of **3,3-Diethoxypropanenitrile** to the graduated cylinder (e.g., 10.0 mL). Read the volume from the bottom of the meniscus at eye level to avoid parallax error.^[7]
 - Record the mass of the liquid displayed on the balance.^[7]
 - Calculate the density by dividing the recorded mass by the measured volume.
 - For improved accuracy, the procedure can be repeated with different volumes, and the average density calculated.^[10] Plotting mass versus volume and determining the slope of the resulting line can also yield a highly accurate density value.^[10]

Logical Workflow Visualization

The synthesis of **3,3-Diethoxypropanenitrile** can be achieved through various routes. One patented method involves a multi-step process beginning with acetonitrile and carbon monoxide under pressure.^{[11][12]} The following diagram illustrates the logical workflow for this synthesis.

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Caption: Logical workflow for the synthesis of **3,3-Diethoxypropanenitrile**.

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